

# Proper Disposal of PPM-3: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: PPM-3  
Cat. No.: B12380543

[Get Quote](#)

For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring a safe and compliant laboratory environment. This document provides essential guidance on the proper disposal procedures for **PPM-3**, a potent and selective ERK5 Degrader (PROTAC®). Adherence to these protocols is critical for minimizing environmental impact and safeguarding personnel.

## Understanding PPM-3: Key Chemical Data

**PPM-3** is a complex organic molecule used in cancer research to degrade ERK5.<sup>[1]</sup> A summary of its key chemical properties is provided below.

Property	Value
Chemical Name	(2S,4R)-1-((S)-2-(7-(4-(4-((5,11-Dimethyl-6-oxo-6,11-dihydro-5H-benzo[e]pyrimido[5,4-b][1][2]diazepin-2-yl)amino)-3-methoxyphenyl)piperazin-1-yl)heptanamido)-3,3-dimethylbutanoyl)-4-hydroxy-N-((S)-1-(4-(4-methylthiazol-5-yl)phenyl)ethyl)pyrrolidine-2-carboxamide
Molecular Formula	C <sub>54</sub> H <sub>69</sub> N <sub>11</sub> O <sub>6</sub> S
Molecular Weight	1000.28 g/mol
CAS Number	3032388-42-1
Appearance	Solid
Storage	Store at -20°C
Solubility	Soluble in DMSO

## Experimental Protocol: PPM-3 Disposal Procedure

The following step-by-step protocol outlines the recommended procedure for the disposal of **PPM-3** waste. This protocol is based on general best practices for the disposal of non-acutely toxic, solid chemical waste. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidelines and regulations.

Personnel Protective Equipment (PPE) Required:

- Standard laboratory coat
- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)

Procedure:

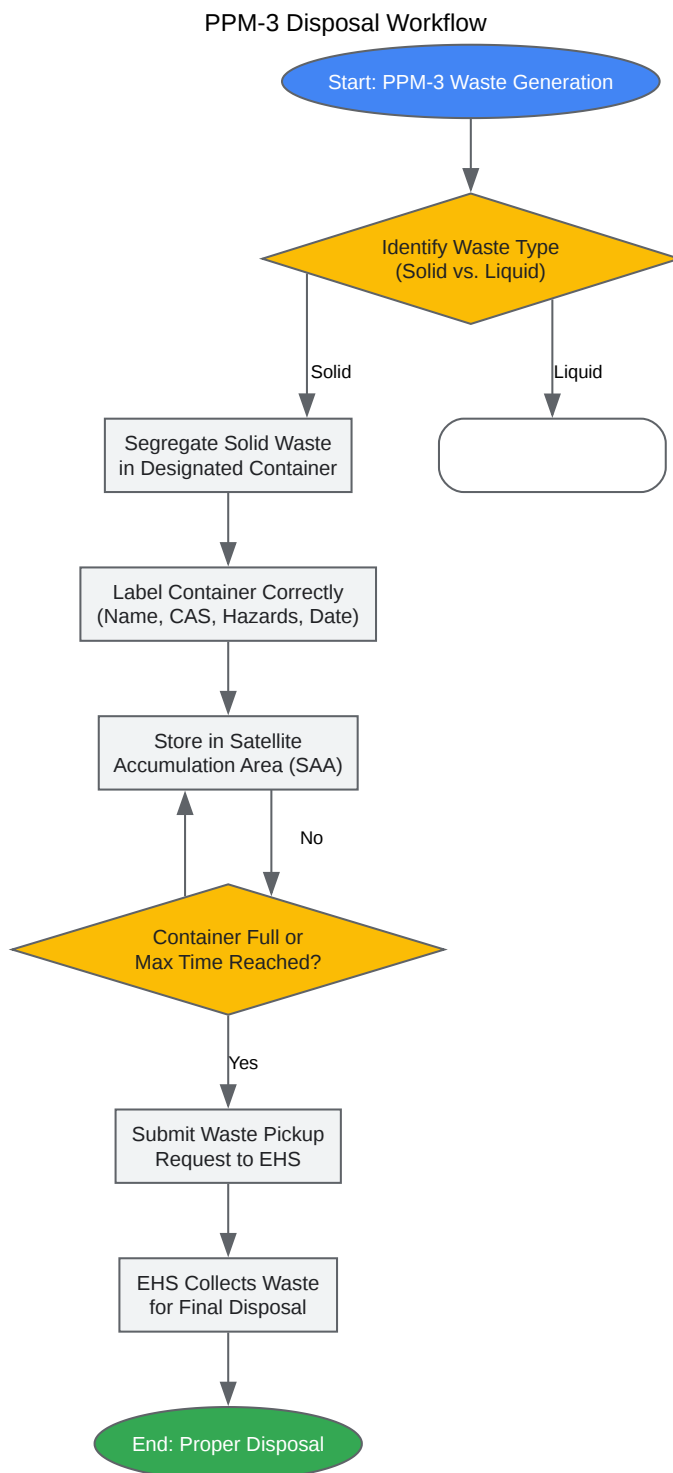
- Segregation:

- Collect all solid waste contaminated with **PPM-3** (e.g., pipette tips, microfuge tubes, contaminated gloves, and paper towels) in a designated, clearly labeled hazardous waste container.
- The container must be made of a material compatible with the waste and have a secure lid.
- Do not mix **PPM-3** waste with other waste streams, such as sharps, biological waste, or liquid waste.
- Labeling:
  - Label the hazardous waste container with the following information:
    - The words "Hazardous Waste"
    - The full chemical name: "**PPM-3**"
    - The CAS Number: "3032388-42-1"
    - The primary hazard(s) (e.g., "Irritant," "Handle with Care" - Note: Specific hazard information should be confirmed with the Safety Data Sheet).
    - The accumulation start date (the date the first item of waste is placed in the container).
    - The name and contact information of the principal investigator or laboratory supervisor.
- Storage:
  - Store the sealed and labeled hazardous waste container in a designated satellite accumulation area (SAA) within the laboratory.
  - The SAA should be located at or near the point of generation and away from general laboratory traffic.
  - Ensure the storage area is secure and that incompatible chemicals are not stored nearby.
- Disposal Request:

- Once the hazardous waste container is full, or before it has been in storage for the maximum time allowed by your institution (typically 90 or 180 days), submit a chemical waste pickup request to your institution's EHS department.
- Follow the specific procedures outlined by your EHS for waste pickup.

## Logical Workflow for PPM-3 Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **PPM-3** waste in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the disposal of solid **PPM-3** waste.

Disclaimer: This information is intended as a general guide. All laboratory personnel must be trained on their institution's specific chemical hygiene and waste disposal policies. Always refer to the manufacturer's Safety Data Sheet (SDS) for **PPM-3** and consult with your institution's Environmental Health and Safety (EHS) department for guidance.

#### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## References

- [1. medchemexpress.com \[medchemexpress.com\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- To cite this document: BenchChem. [Proper Disposal of PPM-3: A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12380543/docs#proper-disposal-of-ppm-3-a-guide-for-laboratory-professionals\]](https://www.benchchem.com/product/b12380543/docs#proper-disposal-of-ppm-3-a-guide-for-laboratory-professionals)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)